

An In-depth Technical Guide to the Environmental Fate and Degradation of Fenbuconazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fenbuconazole*

Cat. No.: *B054123*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fenbuconazole is a triazole fungicide characterized by its systemic, protective, and curative properties. Its environmental persistence, particularly in soil, necessitates a thorough understanding of its fate and degradation pathways to assess its ecological impact accurately. This technical guide provides a comprehensive overview of the environmental behavior of **fenbuconazole**, including its degradation in soil and aquatic systems, and its metabolic pathways. Detailed experimental protocols for key environmental fate studies and analytical methodologies for residue detection are presented. Quantitative data are summarized in tabular format for ease of reference, and key processes are visualized using diagrams to facilitate comprehension.

Physicochemical Properties

A substance's physicochemical properties are fundamental to understanding its environmental distribution and fate. Key properties of **fenbuconazole** are summarized in Table 1.^{[1][2]} Its low water solubility and moderate octanol-water partition coefficient (Log P) suggest a tendency to adsorb to soil organic matter.^{[1][3]}

Property	Value	Reference
IUPAC Name	4-(4-chlorophenyl)-2-phenyl-2-(1H-1,2,4-triazol-1-ylmethyl)butyronitrile	[4]
CAS Number	114369-43-6	[1]
Molecular Formula	C ₁₉ H ₁₇ ClN ₄	[1]
Molecular Weight	336.82 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	125.0 °C	[1]
Vapor Pressure	5 x 10 ⁻⁶ Pa (20 °C)	[1]
Water Solubility	0.2 mg/L (25 °C)	[1]
Log P (Octanol-Water Partition Coefficient)	3.79 (20 °C)	[1]
Henry's Law Constant	3.01 x 10 ⁻⁵ Pa m ³ /mol (25 °C)	[5]

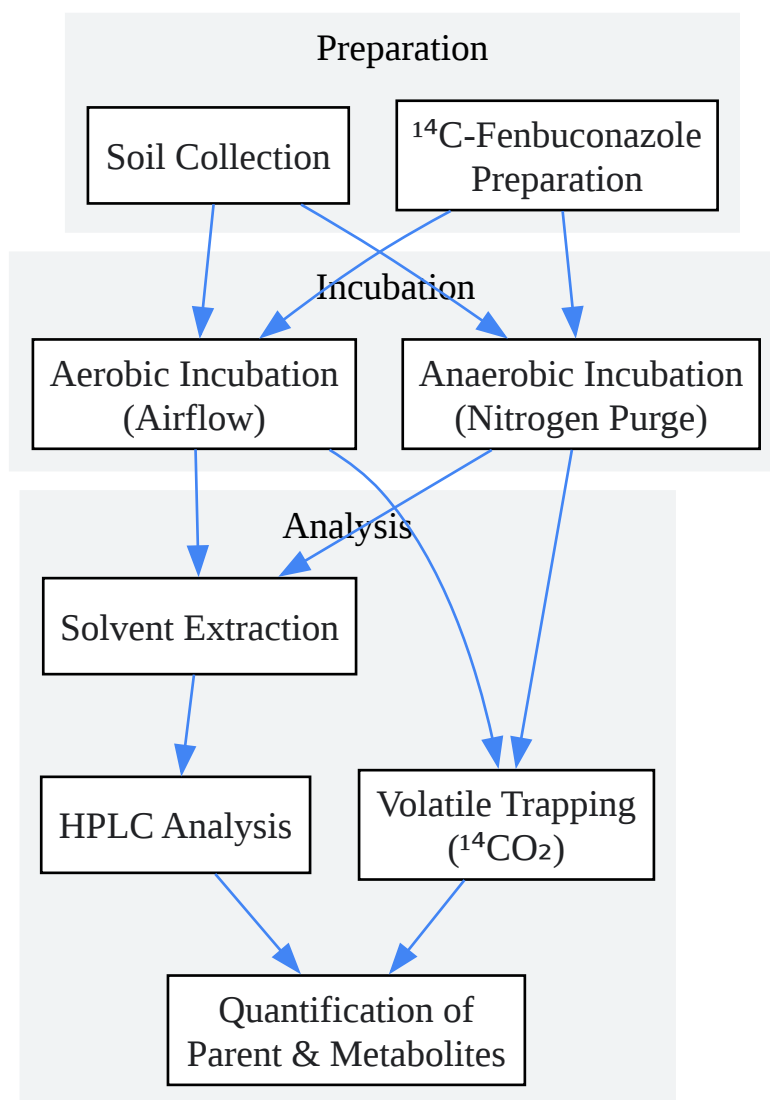
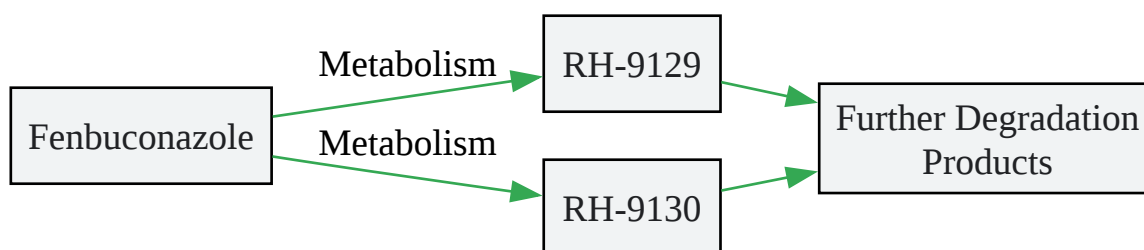
Environmental Degradation Pathways

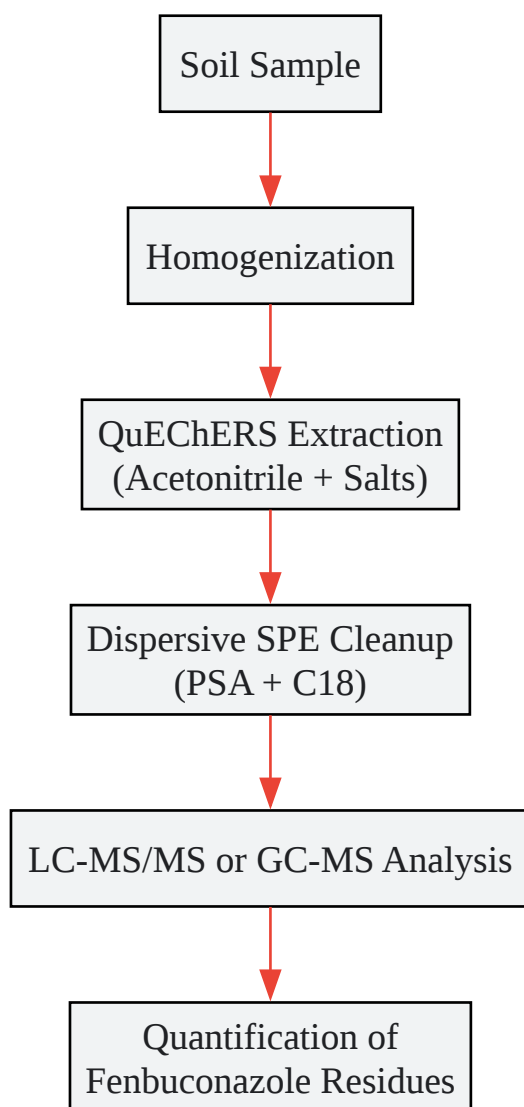
The degradation of **fenbuconazole** in the environment is primarily a soil-mediated process, with hydrolysis and photolysis playing minor roles. The molecule's chirality leads to enantioselective degradation, a critical factor in its environmental risk assessment.

Soil Degradation and Metabolism

Fenbuconazole is persistent in soil, with its degradation rate influenced by soil type, temperature, moisture, and microbial activity.[3][4] The degradation follows pseudo-first-order kinetics. A key characteristic of **fenbuconazole**'s soil degradation is its enantioselectivity, with the (-)-enantiomer often degrading preferentially.[6][7]

The primary degradation pathway involves the formation of two diastereomeric metabolites, RH-9129 and RH-9130.[6][7] Further degradation of these metabolites also exhibits stereoselectivity.[6][7]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FENBUCONAZOLE | 114369-43-6 [chemicalbook.com]
- 2. Fenbuconazole | C19H17ClN4 | CID 86138 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 4. 4.13 Fenbuconazole (T,R)* [[fao.org](https://www.fao.org)]
- 5. Fenbuconazole (Ref: RH 7592) [[sitem.herts.ac.uk](https://www.sitem.herts.ac.uk)]
- 6. Environmental behavior of the chiral triazole fungicide fenbuconazole and its chiral metabolites: enantioselective transformation and degradation in soils - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Environmental Fate and Degradation of Fenbuconazole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b054123#environmental-fate-and-degradation-of-fenbuconazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com